

aluminum phthalocyanine chloride solubility and hydrophobicity

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Aluminum phthalocyanine chloride

CAS No.: 14154-42-8

Cat. No.: S539589

Get Quote

Formulation Strategies to Overcome Solubility Issues

To make AlClPc usable, researchers embed it within various nanocarrier systems. The following table compares different approaches.

Delivery System	Composition / Type	Key Formulation Outcomes	References
Lipid Vesicles (LVs)	DSPC & DOPC lipids [1]	~100 nm vesicles; stable >50 days; high AlClPc binding; disaggregates inside cells [1].	[1]
Nanoemulsions	Castor oil & Cremophor ELP [2]	~25 nm droplets; high photodynamic activity (CC50=6.0 nM in MCF-7 cells) [2].	[2]
Crystalline Nanoparticles	Pure AlClPc NPs [3]	~104 nm particles; water-insoluble/atoxic; fluoresce & become phototoxic upon cell contact [3].	[3]
Nanoparticle Conjugates	Gold, silver, polymeric NPs [4]	Improves solubility, stability, tumor targeting, and cellular uptake [4].	[4]

Experimental Protocols for Key Formulations

For researchers looking to replicate these methods, here are detailed protocols for two successful delivery systems.

Protocol 1: Lipid Vesicles by Ethanol Injection

This method is suitable for creating stable, nano-sized vesicles for intracellular delivery studies [1].

- **Objective:** To prepare mixed lipid vesicles (LVs) for solubilizing AICIPc and study its intracellular delivery [1].
- **Materials:** 1,2-distearoyl-sn-glycero-3-phosphocholine (DSPC), 1,2-dioleoyl-sn-glycero-3-phosphocholine (DOPC), **Aluminum Phthalocyanine Chloride** (AICIPc), anhydrous ethanol [1].
- **Method:**
 - **Lipid Preparation:** Mix DSPC and DOPC lipids at desired proportions.
 - **Ethanol Injection:** Rapidly inject the lipid solution in ethanol into a stirring aqueous phase (e.g., buffer or water).
 - **Formation:** The rapid diffusion of ethanol into water leads to the spontaneous formation of lipid vesicles.
 - **Characterization:** Use Dynamic Light Scattering (DLS) to determine vesicle size (~100 nm) and polydispersity index. Measure zeta potential. Use fluorescence techniques to confirm AICIPc binding and localization [1].

Protocol 2: Nanoemulsions by Spontaneous Emulsification

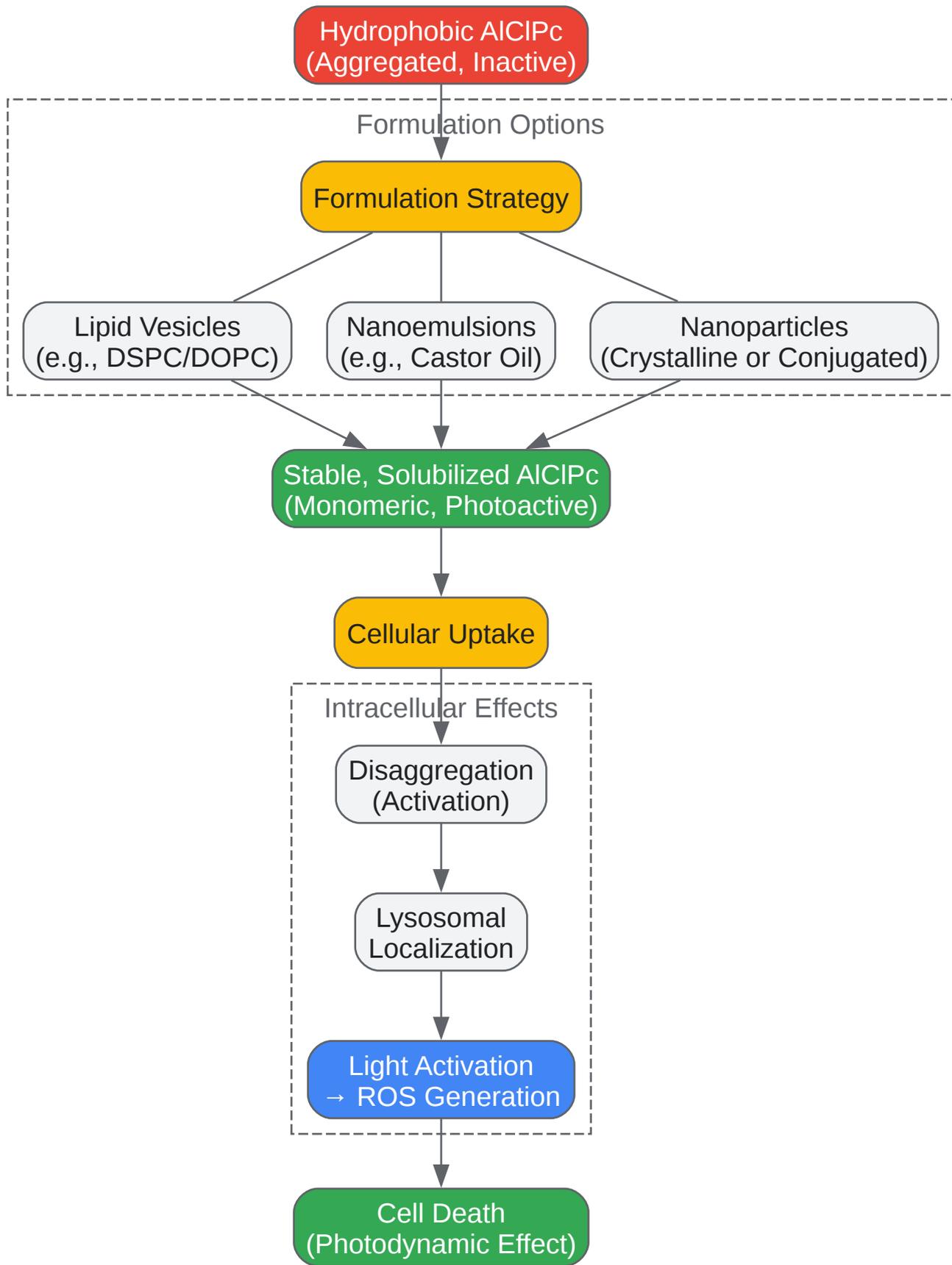
This protocol produces monodisperse nanoemulsions for enhanced photodynamic activity in cancer cells [2].

- **Objective:** To develop a stable oil-in-water AICIPc nanoemulsion for anticancer photodynamic therapy [2].
- **Materials:** Aluminum-phthalocyanine chloride (AICIPc), Castor oil, Cremophor ELP (surfactant), ultrapure water [2].
- **Method:**
 - **Preparation:** Dissolve AICIPc in a surfactant/oil mixture (SOMix). An optimal AICIPc concentration of 444 $\mu\text{mol/kg}$ in SOMix is recommended to avoid the quenching effect [2].
 - **Emulsification:** Add the aqueous phase to the SOMix under stirring. The turbulent movement of surfactants spontaneously generates oil-in-water nanoemulsion droplets [2].

- **Optimization:** Use a Surfactant-to-Oil Ratio (SOR) of 0.75 to achieve a monodisperse population of nanodroplets with an average hydrodynamic diameter of approximately 25 nm [2].
- **Characterization:** Analyze droplet size and PDI by DLS. Confirm the photophysical properties by measuring absorption and fluorescence spectra, comparing them to AICIPc in a good solvent like ethanol. Evaluate the photo-triggered reactive oxygen species (ROS) production [2].

AICIPc Formulation Strategy and Cellular Mechanism

The following diagram visualizes the core strategies for formulating AICIPc and its subsequent journey in a photodynamic therapy context.



Click to download full resolution via product page

[1] [2] [3]

Key Takeaways for Research and Development

- **The Central Problem is Aggregation:** The primary goal of any AICIPc formulation is to prevent or reverse its self-aggregation in aqueous environments to maintain its photoactivity [5].
- **Multiple Viable Formulation Paths:** Lipid-based systems, nanoemulsions, and nanoparticle conjugates all provide effective pathways to solubilize AICIPc, each with its own advantages [1] [2] [4].
- **Disaggregation is Key to Efficacy:** Successful formulations not only deliver AICIPc to cells but also facilitate its disaggregation into active monomers within the cellular environment, as demonstrated with lipid vesicles [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Lipid vesicles loading aluminum ... phthalocyanine chloride [pubmed.ncbi.nlm.nih.gov]
2. - Aluminium nanoemulsions for anticancer... phthalocyanine chloride [jnanobiotechnology.biomedcentral.com]
3. Theranostic Properties of Crystalline Aluminum ... [mdpi.com]
4. Phthalocyanine-nanoparticle conjugates for enhanced cancer ... [pmc.ncbi.nlm.nih.gov]
5. Spectroscopic analysis of aluminum chloride ... [sciencedirect.com]

To cite this document: Smolecule. [aluminum phthalocyanine chloride solubility and hydrophobicity]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b539589#aluminum-phthalocyanine-chloride-solubility-and-hydrophobicity]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com